

# Technical Guide: Characterization and Profiling of 1-Iodo-4-(2-methoxyethoxy)benzene

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## Compound of Interest

Compound Name: 1-Iodo-4-(2-methoxyethoxy)benzene

CAS No.: 102293-99-2

Cat. No.: B3074756

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## Executive Summary

**1-Iodo-4-(2-methoxyethoxy)benzene** (CAS: 102293-99-2) is a specialized aryl iodide building block used extensively in medicinal chemistry and materials science.<sup>[1]</sup> Its structure combines a reactive para-iodide handle—ideal for cross-coupling reactions (Suzuki-Miyaura, Sonogashira)—with a short polyethylene glycol (PEG) ether tail. This "mini-PEG" motif is critical in drug discovery for modulating lipophilicity (LogP) and improving the aqueous solubility of hydrophobic scaffolds without significantly increasing molecular weight.

This guide provides a comprehensive technical framework for the characterization, synthesis, and quality control of this compound, designed for researchers requiring high-purity standards for downstream applications.

## Physicochemical Profile

The following data establishes the baseline identity for **1-Iodo-4-(2-methoxyethoxy)benzene**.

| Property          | Specification                     | Notes                                                                         |
|-------------------|-----------------------------------|-------------------------------------------------------------------------------|
| IUPAC Name        | 1-Iodo-4-(2-methoxyethoxy)benzene |                                                                               |
| CAS Number        | 102293-99-2                       |                                                                               |
| Molecular Formula | C                                 |                                                                               |
|                   | H                                 |                                                                               |
|                   | IO                                |                                                                               |
| Molecular Weight  | 278.09 g/mol                      |                                                                               |
| Physical State    | Low-melting solid or viscous oil  | Melting point is depressed by the ether chain; often solidifies upon cooling. |
| Boiling Point     | ~289°C (Predicted)                | High boiling point due to molecular weight and polarity.                      |
| Solubility        | Soluble in DCM, EtOAc, THF, DMSO  | Limited solubility in water; highly soluble in organic solvents.              |
| Appearance        | Colorless to pale yellow          | Yellowing indicates iodine liberation (decomposition).                        |

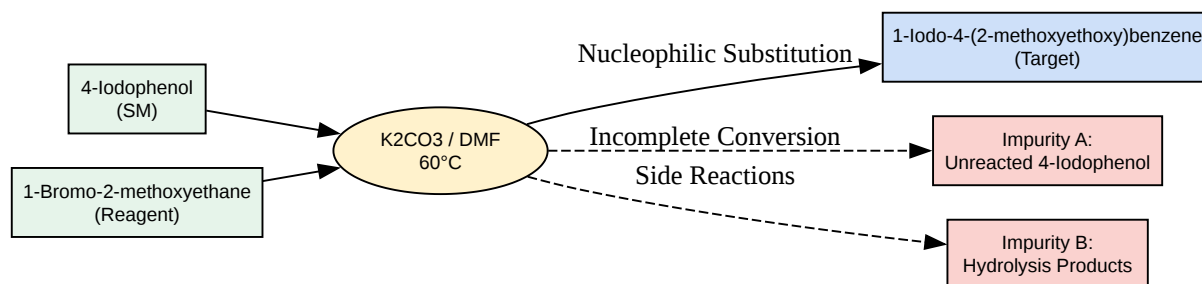
## Synthesis & Impurity Profiling

Understanding the synthesis is prerequisite to accurate characterization, as it dictates the impurity profile. The standard industrial route is the Williamson Ether Synthesis.

### Synthesis Pathway

The reaction involves the alkylation of 4-iodophenol with 1-bromo-2-methoxyethane (or the corresponding chloro-derivative) using a base such as Potassium Carbonate (

) in a polar aprotic solvent (DMF or Acetonitrile).



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Figure 1: Synthesis pathway and potential impurity generation.

## Critical Impurities

- 4-Iodophenol (Starting Material): Detectable by phenolic -OH stretch in IR and broad singlet in proton NMR (~5.0 ppm, solvent dependent).
- Inorganic Salts: Residual potassium bromide/carbonate if workup is insufficient.
- Free Iodine ( ):  
): Result of light-induced deiodination during storage, causing yellow/brown discoloration.

## Spectroscopic Characterization

### Nuclear Magnetic Resonance (NMR) Spectroscopy

The

<sup>1</sup>H NMR spectrum is distinct, featuring a classic AA'BB' aromatic system and a characteristic ethylene glycol ether pattern.

Protocol: Dissolve ~10 mg in

(0.6 mL). Acquire at 400 MHz or higher.

| Chemical Shift<br>(<br>, ppm) | Multiplicity       | Integration | Assignment        | Structural<br>Context                                   |
|-------------------------------|--------------------|-------------|-------------------|---------------------------------------------------------|
| 7.55                          | Doublet (d,<br>Hz) | 2H          | Ar-H (ortho to I) | Deshielded by<br>Iodine (inductive<br>effect).          |
| 6.70                          | Doublet (d,<br>Hz) | 2H          | Ar-H (ortho to O) | Shielded by<br>ether oxygen<br>(resonance<br>donation). |
| 4.10                          | Triplet (t,<br>Hz) | 2H          | Ar-O-CH<br>-      | Methylene<br>adjacent to<br>phenoxy group.              |
| 3.74                          | Triplet (t,<br>Hz) | 2H          | -CH<br>-O-Me      | Methylene<br>adjacent to<br>aliphatic<br>methoxy.       |
| 3.45                          | Singlet (s)        | 3H          | -OCH              | Terminal<br>methoxy group.                              |

Note: Shifts are referenced to TMS (0.00 ppm) or residual

(7.26 ppm).

## Mass Spectrometry (MS)

- Ionization Mode: EI (Electron Impact) or ESI+ (Electrospray).
- Molecular Ion (  
): 278 m/z.[2]
- Isotopic Pattern: Iodine is monoisotopic (  
). There is no M+2 peak characteristic of Br or Cl.

- Fragmentation (EI):
  - $m/z$  278: Parent Ion.
  - $m/z$  151: Loss of Iodine ( ).
  - $m/z$  220: Loss of methoxyethyl chain (Ar-O cleavage).

## Infrared Spectroscopy (FT-IR)

- C-H Stretch (Aromatic): 3000–3100 cm (Weak).
- C-H Stretch (Aliphatic): 2850–2950 cm (Medium, due to PEG chain).
- C=C Aromatic: 1480, 1580 cm .
- C-O Ether Stretch: 1240 cm (Asymmetric Ar-O-C) and 1050-1100 cm (Aliphatic C-O-C).
- C-I Stretch: ~500–600 cm (Often fingerprint region).

## Purity Assessment Protocol (HPLC)

To ensure suitability for cross-coupling, purity must be >97%.

Method Parameters:

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 4.6 x 100 mm, 3.5  $\mu$ m).

- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 15 minutes.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 254 nm (Aromatic absorption).

#### Acceptance Criteria:

- Main peak retention time (RT) consistent with standard.
- No single impurity > 0.5%.
- Total impurities < 3.0%.

## Handling & Stability

- Light Sensitivity: Aryl iodides are photosensitive. Store in amber vials wrapped in foil.
- Oxidation: The ether chain is susceptible to peroxide formation over long periods. Store under nitrogen/argon at 2–8°C.
- Re-purification: If the compound turns brown (iodine release), dissolve in ethyl acetate and wash with 10% sodium thiosulfate solution, then dry and concentrate.

## References

- Sigma-Aldrich.**1-Iodo-4-(2-methoxyethoxy)benzene** Product Sheet. [Link](#)
- Matrix Fine Chemicals.**1-Iodo-4-(2-methoxyethoxy)benzene** Technical Data. [Link](#)
- Organic Syntheses.Synthesis of p-Iodophenol (Precursor). Org. Synth. 1935, 15,[3] 39. [Link](#)
- PubChem.4-Iodoanisole (Analogous Spectral Data). [Link](#)
- ChemSrc.**1-Iodo-4-(2-methoxyethoxy)benzene** Properties. [Link](#)

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## Sources

- 1. 1-Iodo-4-(2-methoxyethoxy)benzene | 102293-99-2 [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 2. 1-iodo-4-(2-Methoxyethoxy)Benzene | CAS 102293-99-2 [[matrix-fine-chemicals.com](https://www.matrix-fine-chemicals.com)]
- 3. Organic Syntheses Procedure [[orgsyn.org](https://www.orgsyn.org)]
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